

# Ethyl 3,4-Dimethoxyphenylacetate: A Flavoring Agent Under the Microscope

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## Compound of Interest

Compound Name: Ethyl 3,4-dimethoxyphenylacetate

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**Ethyl 3,4-dimethoxyphenylacetate**, a lesser-known aromatic ester, presents potential applications within the flavor industry. This document provides a comprehensive overview of its chemical properties, and outlines detailed protocols for its synthesis, sensory evaluation, analytical quantification, and stability testing. While specific regulatory approval and detailed metabolic pathways for this compound are not extensively documented in publicly available literature, this guide offers a framework for its scientific investigation based on established methodologies for analogous flavoring agents.

## Chemical and Physical Properties

**Ethyl 3,4-dimethoxyphenylacetate** is characterized by the following properties:

Property	Value	Source
CAS Number	18066-68-7	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>4</sub>	[1][2]
Molecular Weight	224.25 g/mol	[1][2]
Synonyms	Benzeneacetic acid, 3,4-dimethoxy-, ethyl ester; Homoveratric acid, ethyl ester; 3,4-Dimethoxyphenylacetic acid ethyl ester; Ethyl dimethoxyphenylacetate	[1][2]

## Experimental Protocols

### Protocol 1: Synthesis of Ethyl 3,4-Dimethoxyphenylacetate

This protocol describes a laboratory-scale synthesis via Fischer esterification of 3,4-dimethoxyphenylacetic acid and ethanol.

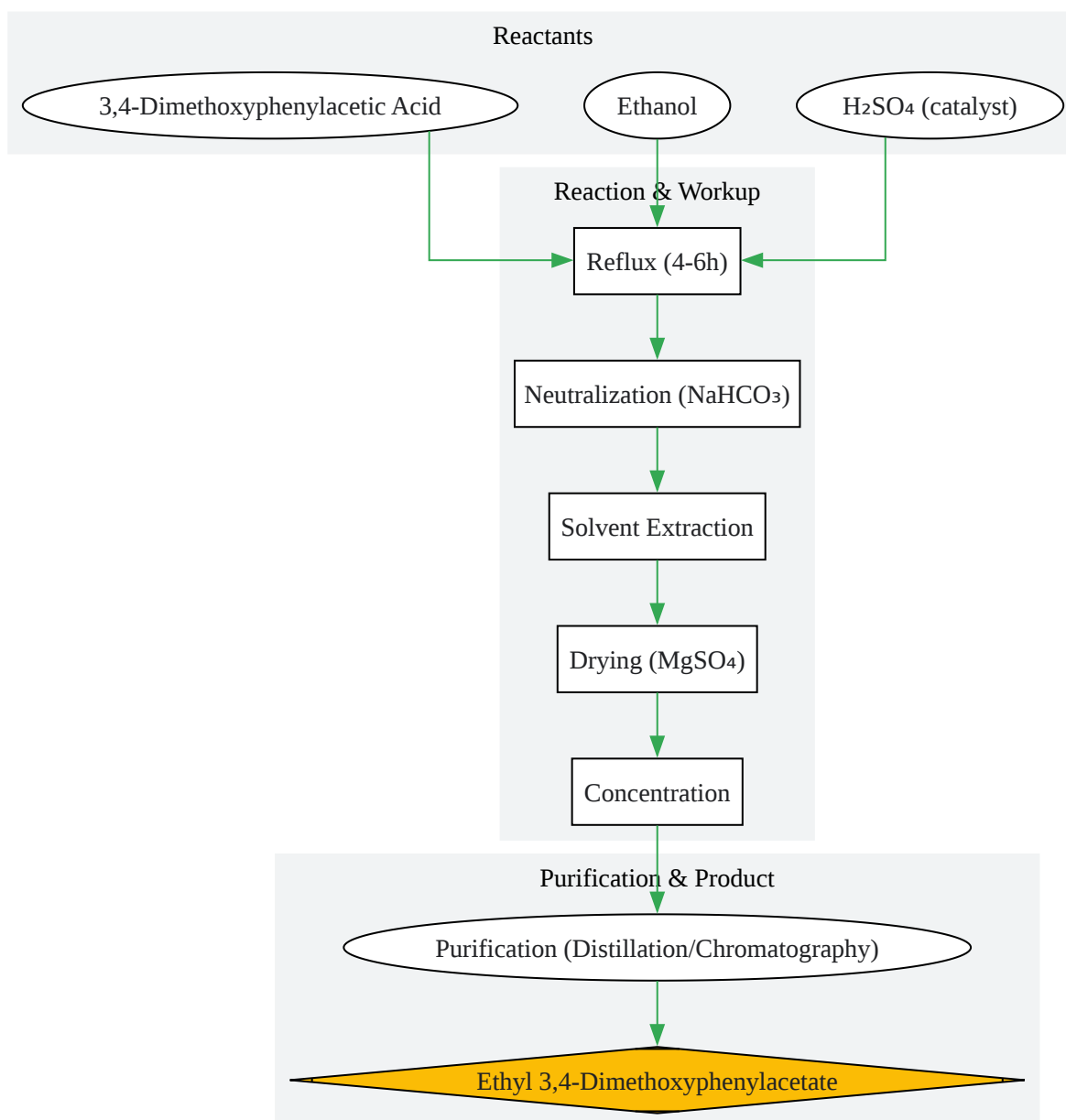
Materials:

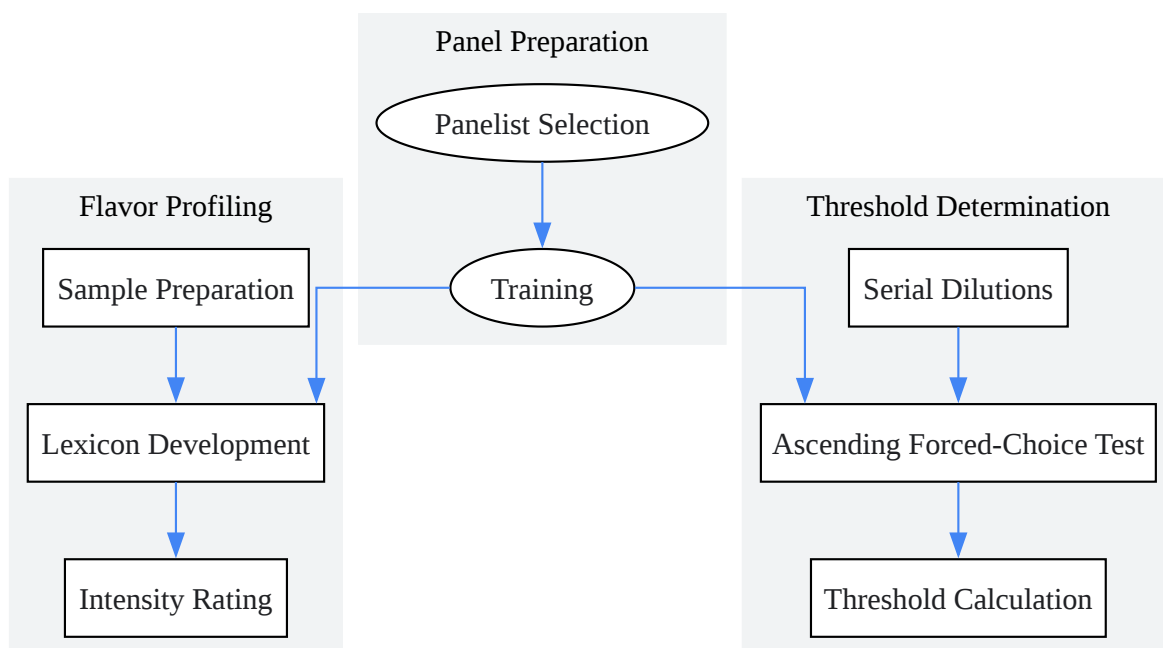
- 3,4-dimethoxyphenylacetic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Organic solvents for extraction (e.g., diethyl ether or dichloromethane)

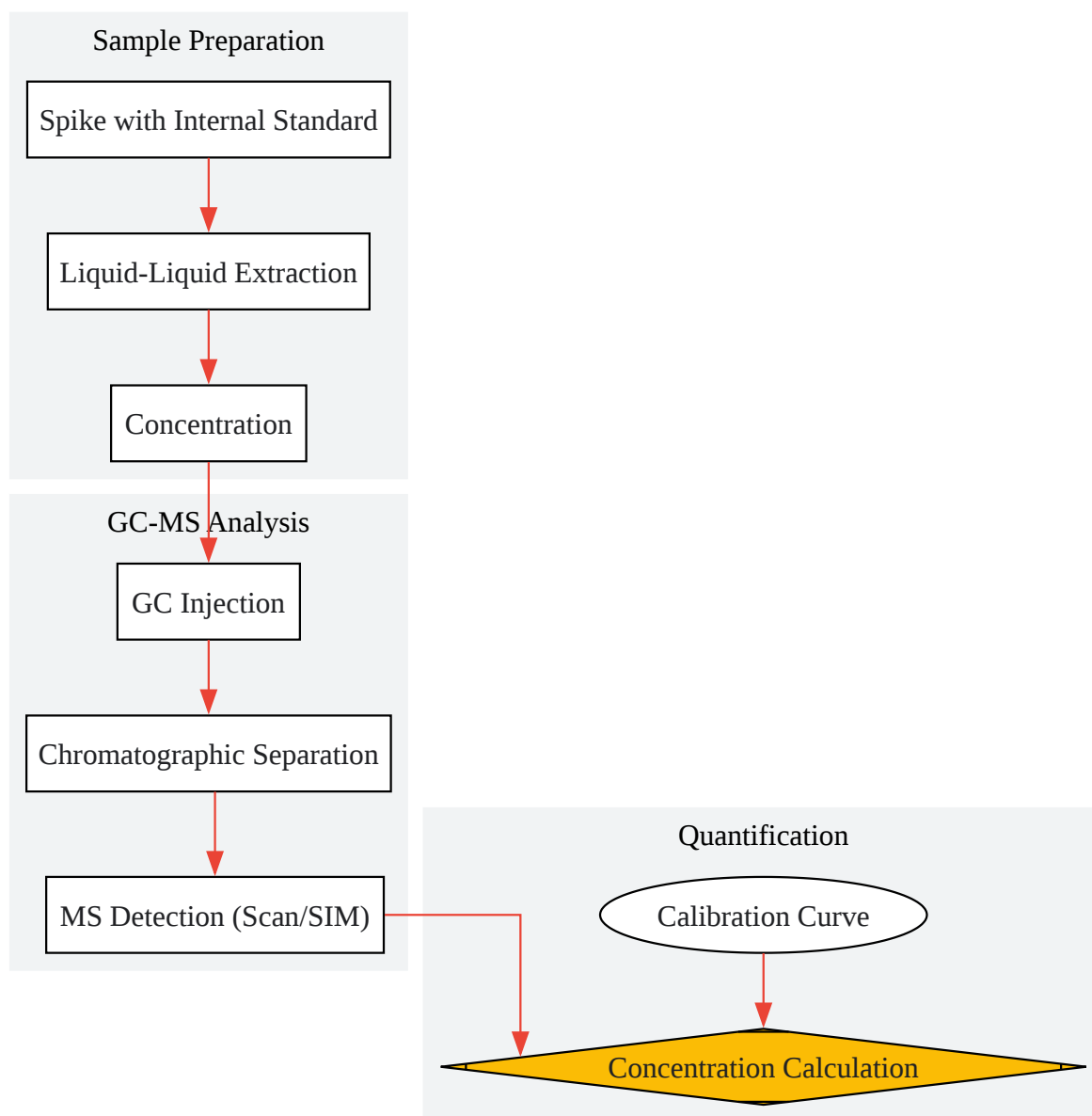
#### Procedure:

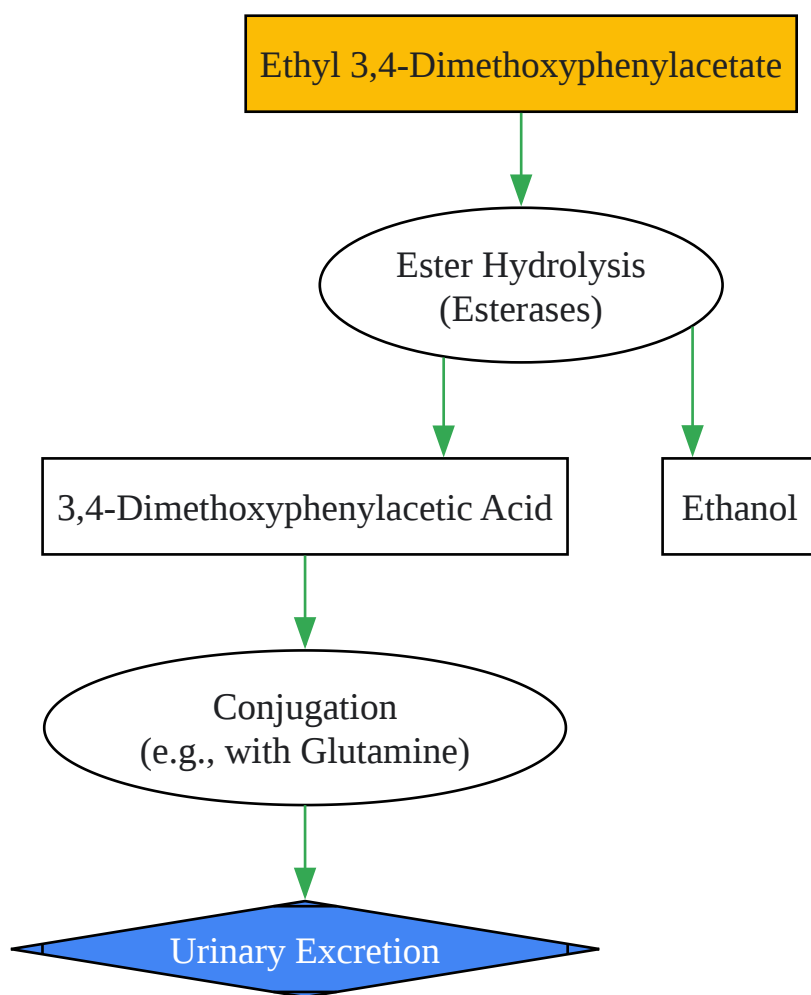
- In a round-bottom flask equipped with a reflux condenser, dissolve 3,4-dimethoxyphenylacetic acid in an excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After cooling to room temperature, neutralize the excess acid by carefully adding saturated sodium bicarbonate solution until effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether or dichloromethane (3x).
- Combine the organic extracts and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **Ethyl 3,4-dimethoxyphenylacetate**.

#### Synthesis Workflow









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## References

- 1. Crystallographic and DFT study of novel dimethoxybenzene derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ethyl 3,4-dimethoxyphenylacetate | C<sub>12</sub>H<sub>16</sub>O<sub>4</sub> | CID 87441 - PubChem [pubchem.ncbi.nlm.nih.gov]

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